

Challenges in formulating with Delisens peptide

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Compound of Interest

Compound Name: *Delisens*
CAS No.: *1969409-70-8*
Cat. No.: *B15612948*

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Delisens™ Peptide Technical Support Center

Welcome to the technical support center for **Delisens™** peptide (Acetyl Hexapeptide-49). This resource is designed for cosmetic chemists, formulators, and researchers to address common challenges encountered during the formulation process.

Frequently Asked Questions (FAQs)

Q1: What is the optimal pH range for formulations containing **Delisens™** peptide?

A1: **Delisens™** peptide maintains its stability and efficacy within a pH range of 5.0 to 7.0. Operating outside this range can risk peptide degradation through hydrolysis, potentially reducing its biological activity. It is crucial to measure and adjust the final formulation's pH to fall within this recommended window.

Q2: Can I heat the formulation after adding **Delisens™** peptide?

A2: It is strongly recommended to incorporate **Delisens™** peptide during the cooling phase of the formulation process, at temperatures below 40°C (104°F). Peptides are sensitive to high

temperatures, which can cause denaturation and loss of function. Adding it to a cooler emulsion ensures its structural integrity.

Q3: Is **Delisens**[™] peptide compatible with common chelating agents like EDTA?

A3: Yes, **Delisens**[™] peptide is compatible with common chelating agents such as Disodium EDTA or Tetrasodium EDTA. In fact, using a chelating agent is considered good formulation practice as it can help prevent the peptide from interacting with trace metal ions, thereby improving the overall stability of the formula.

Q4: What is the recommended use concentration for **Delisens**[™] peptide?

A4: The recommended use level for **Delisens**[™] peptide is typically between 2% and 3% of the total formulation weight to achieve the desired soothing and anti-inflammatory effects.

Troubleshooting Guide

This guide addresses specific issues that may arise during formulation.

Issue 1: Cloudiness or Precipitation in the Final Formulation

- **Possible Cause: pH Shift.** A significant change in the formulation's pH after the addition of the peptide solution can push it outside its optimal solubility range.
- **Troubleshooting Steps:**
 - Verify the pH of your base formulation before adding the peptide.
 - Check the pH again after incorporating **Delisens**[™] and adjust as necessary to bring it back within the 5.0 - 7.0 range.
 - Ensure all raw materials are fully dissolved before combination.
- **Possible Cause: High Salt Concentration.** Excessive concentrations of salts or certain electrolytes can sometimes reduce peptide solubility, leading to "salting out".
- **Troubleshooting Steps:**

- Evaluate the concentration of ionic ingredients in your formulation.
- If high, consider preparing a pre-mix of the peptide in a portion of the formula's water phase before adding it to the main batch to ensure better dispersion.

Issue 2: Loss of Efficacy in the Final Product

- Possible Cause: Peptide Degradation. This can be caused by exposure to high temperatures, extreme pH, or interaction with certain reactive ingredients.
- Troubleshooting Steps:
 - Temperature: Confirm that the peptide was added when the formulation was below 40°C.
 - pH: Ensure the final pH of the product has been stable and within the 5.0-7.0 range over time.
 - Reactive Ingredients: Avoid using strong oxidizing or reducing agents in the same formulation, as they can compromise the peptide's structure.
- Possible Cause: Interaction with Packaging. Some peptides can adsorb to the inner surfaces of certain types of plastic packaging, reducing the effective concentration in the product.
- Troubleshooting Steps:
 - Conduct stability testing of the final product in its intended packaging.
 - If a loss of efficacy is observed, consider using alternative packaging materials like glass or a different grade of polymer.

Experimental Protocols & Data

Protocol 1: Assessing Formulation pH Stability

This protocol outlines the steps to ensure the pH of your final formulation remains stable over time, which is critical for the efficacy of **Delisens™** peptide.

- Preparation: Prepare three samples of your final formulation in their final packaging.

- Initial Measurement: Measure and record the initial pH of one sample at room temperature (20-25°C).
- Accelerated Stability Testing:
 - Store the second sample at an elevated temperature, typically 40-45°C.
 - Store the third sample at a reduced temperature, typically 4-8°C.
- Data Collection: Measure and record the pH of all three samples at weekly intervals for a period of 4 to 12 weeks.
- Analysis: Compare the pH values over time. A stable formulation should exhibit minimal pH drift (ideally $< \pm 0.5$ units) across all conditions.

Table 1: pH Stability Data for a Sample Cream with 2% Delisens™

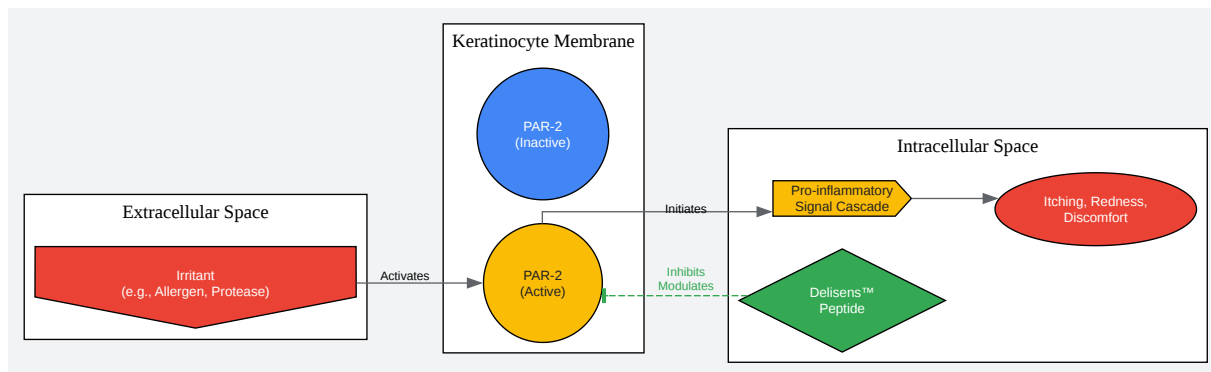
Time Point	Sample 1 (4°C)	Sample 2 (25°C)	Sample 3 (40°C)
Week 0	5.81	5.81	5.81
Week 4	5.83	5.79	5.75
Week 8	5.85	5.78	5.70
Week 12	5.84	5.77	5.65

This table illustrates an example of acceptable pH stability for a cosmetic formulation.

Visualizations

Mechanism of Action: PAR-2 Inhibition

Delisens™ peptide works by modulating the activity of Protease-Activated Receptor 2 (PAR-2), a key receptor in the transmission of sensory irritation signals in the skin. The diagram below illustrates this targeted action.

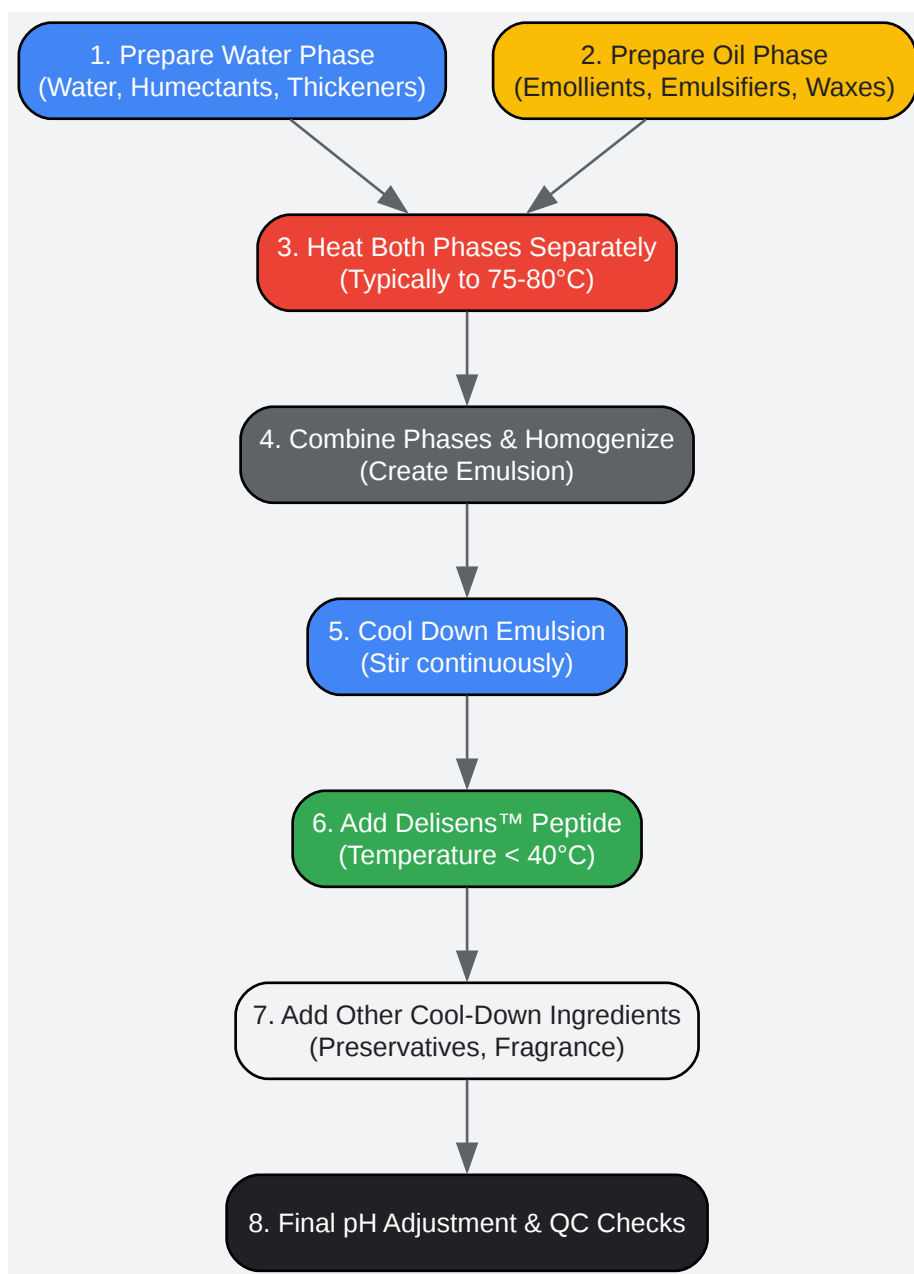


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Caption: **Delisens™** peptide inhibits the PAR-2 signaling pathway.

General Formulation Workflow

The following workflow provides a logical sequence for incorporating **Delisens™** peptide into a standard oil-in-water emulsion to preserve its stability and efficacy.

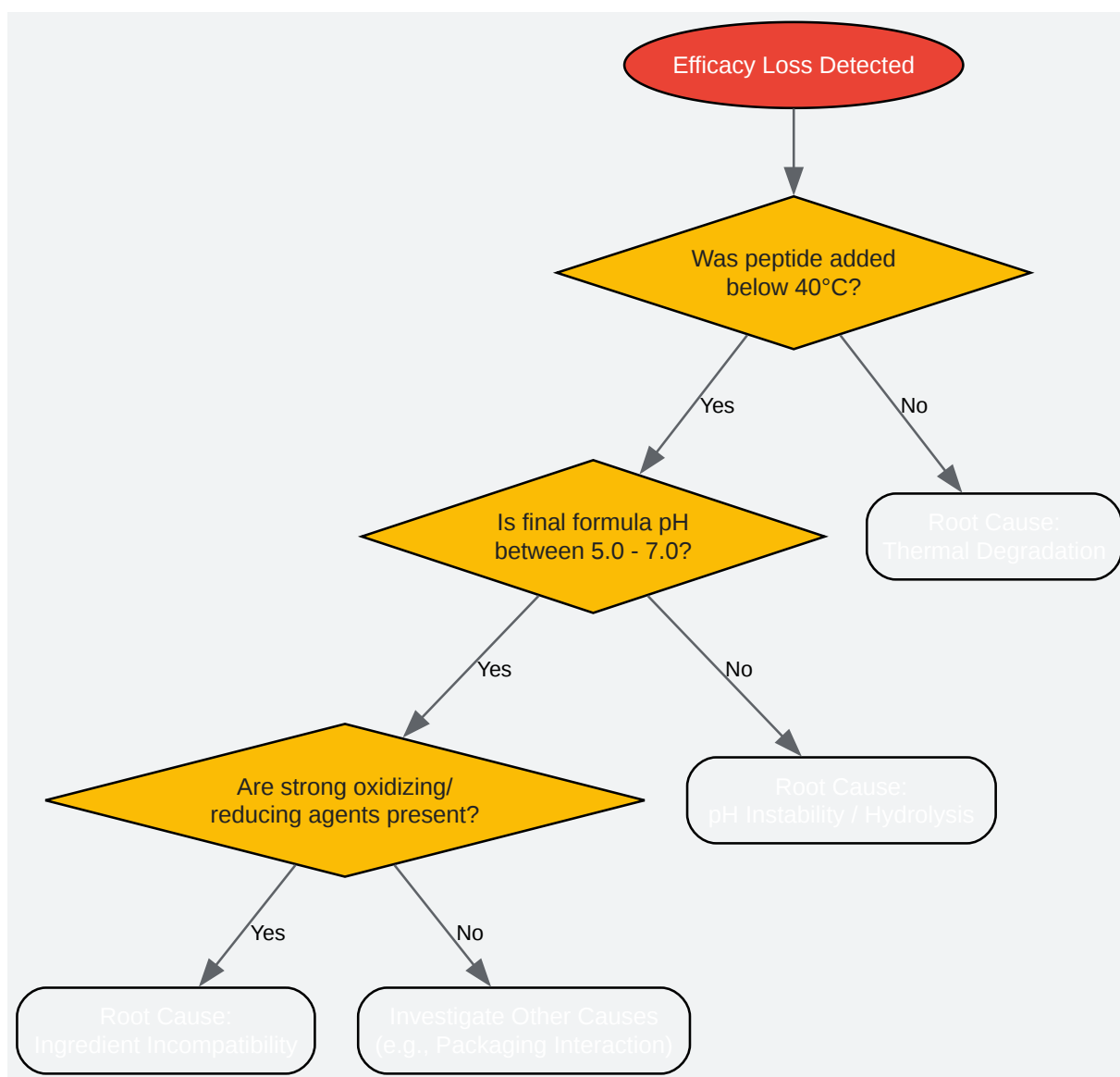


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Caption: Recommended workflow for adding **Delisens™** to an emulsion.

Troubleshooting Logic for Efficacy Loss

When faced with a potential loss of efficacy, a structured troubleshooting approach is necessary. This diagram outlines the decision-making process to identify the root cause.



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Caption: Decision tree for troubleshooting loss of peptide efficacy.

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